

Technical Monograph: 6-Chloroindoxyl-1,3-Diacetate

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Compound of Interest

Compound Name: 6-chloro-1H-indol-3-yl acetate

CAS No.: 114305-99-6

Cat. No.: B040602

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CAS Number: 108761-33-7 Synonyms: Salmon-Acetate; 1-Acetyl-6-chloroindol-3-yl acetate; 6-Chloro-1,3-diacetylindole.[1]

Part 1: Executive Summary & Disambiguation

Warning: Chemical Identity Verification In the field of high-precision synthesis and diagnostics, CAS number 108761-33-7 is frequently subject to database cross-listing errors.[1] It is not Glimepiride (CAS 93479-97-1), nor is it X-Glc (CAS 15548-60-4).[1]

CAS 108761-33-7 refers to 6-Chloroindoxyl-1,3-diacetate, a specialized chromogenic substrate used primarily for the detection of esterase and lipase activity.[1] Unlike its galactoside counterparts (e.g., Salmon-Gal) which detect glycosidases, this diacetate derivative targets the esterolytic machinery of cells. Upon enzymatic hydrolysis and subsequent oxidation, it yields a distinct salmon-red precipitate (6,6'-dichloroindigo), offering a high-contrast alternative to the traditional blue indigo produced by unsubstituted indoxyl acetate.[1]

This guide details the physicochemical profile, reaction mechanism, and experimental protocols for utilizing this compound in histochemistry and microbial identification.

Part 2: Chemical Identity & Physicochemical Profile

The stability of 6-Chloroindoxyl-1,3-diacetate relies on the acetylation of both the 1-nitrogen and 3-oxygen positions of the indole ring.^[1] This "double protection" prevents premature oxidation (background noise) until specific enzymatic cleavage occurs.

Parameter	Technical Specification
IUPAC Name	(1-acetyl-6-chloroindol-3-yl) acetate
Molecular Formula	C ₁₂ H ₁₀ ClNO ₃
Molecular Weight	251.67 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents (DMF, DMSO, Acetone); poorly soluble in water. ^{[1][2]}
Chromophore	6,6'-Dichloroindigo (Salmon/Red precipitate)
Target Enzyme	Carboxyl esterase (EC 3.1.1.1), Lipase
Purity Standard	≥ 98% (HPLC); Free indoxyl content must be <0.5% to prevent auto-oxidation. ^[1]
Storage	-20°C, Desiccated, Protect from light (Photosensitive).

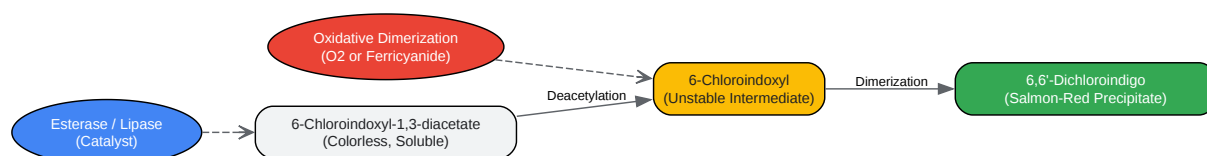
Part 3: Mechanism of Action (Chromogenesis)

The utility of CAS 108761-33-7 lies in its transformation from a colorless, soluble ester to an insoluble, colored precipitate.^[1] This process is strictly controlled by the presence of esterases.

- **Enzymatic Hydrolysis:** Intracellular or secreted esterases cleave the acetyl groups at positions 1 and 3.
- **Intermediate Formation:** This releases 6-chloroindoxyl, an unstable intermediate.
- **Oxidative Dimerization:** In the presence of atmospheric oxygen (or an added oxidant like ferricyanide), two molecules of 6-chloroindoxyl dimerize.

- Precipitation: The result is 6,6'-dichloroindigo, a highly insoluble salmon-red pigment that deposits strictly at the site of enzyme activity.^[1]

Figure 1: Enzymatic Reaction Pathway



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Caption: The conversion of the colorless diacetate substrate into the insoluble salmon-red chromophore via esterase activity and oxidative dimerization.^[1]

Part 4: Experimental Protocols

Protocol A: Intracellular Esterase Staining (Histochemistry/Microbiology)

Objective: To localize esterase activity in tissue sections or bacterial colonies using the salmon-red chromophore.^[1]

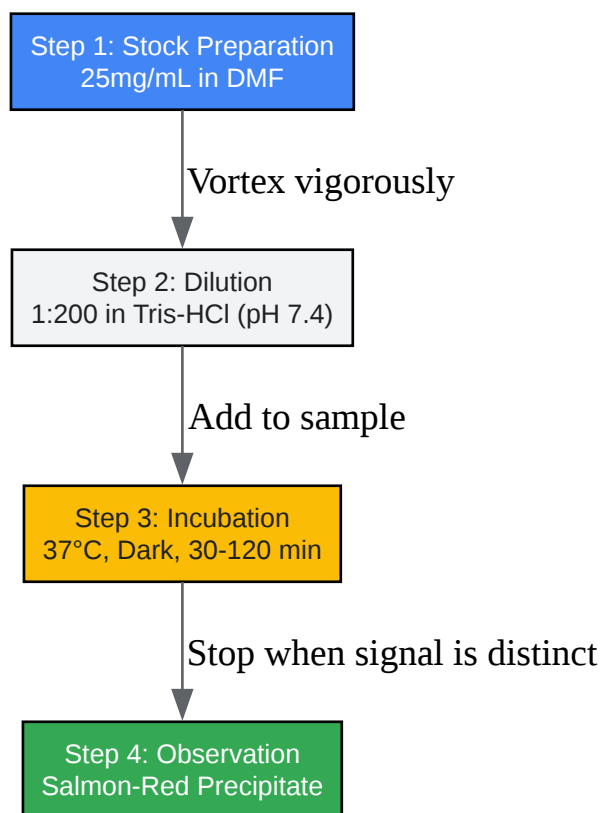
Reagents Required:

- Stock Solution: Dissolve 25 mg of 6-Chloroindoxyl-1,3-diacetate in 1 mL of anhydrous DMF (Dimethylformamide). Note: Prepare fresh or store at -20°C for max 1 week.
- Buffer: 0.1 M Tris-HCl (pH 7.4) or Phosphate Buffer (pH 7.2).
- Oxidation Catalyst (Optional): 5 mM Potassium Ferricyanide / 5 mM Potassium Ferrocyanide (1:1 mixture) to accelerate dimerization and localize the precipitate more sharply.

Step-by-Step Workflow:

- Fixation (Tissue only): Fix tissue sections in cold acetone or dilute formaldehyde (neutral buffered) for 5–10 minutes. Avoid glutaraldehyde as it may inhibit esterase activity.
- Substrate Preparation:
 - Add 50 μ L of Stock Solution to 10 mL of Buffer.
 - Critical: Vortex immediately to prevent precipitation of the unhydrolyzed substrate.
- Incubation:
 - Incubate samples at 37°C in the dark.
 - Time: 15 minutes to 2 hours. Monitor microscopically for color development.
- Counterstaining:
 - Wash samples 3x with PBS.
 - Counterstain nuclei with Hematoxylin (blue) or Methyl Green. The salmon-red esterase signal contrasts well with blue/green nuclear stains.[\[1\]](#)
- Mounting: Mount in an aqueous mounting medium (e.g., Glycerol gelatin). Do not use xylene-based media as they may dissolve the indigo precipitate.[\[1\]](#)

Figure 2: Staining Workflow Logic



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Caption: Operational workflow for esterase detection using 6-Chloroindoxyl-1,3-diacetate.

Part 5: Analytical Methodologies & Impurity Profiling

For researchers synthesizing or verifying the quality of CAS 108761-33-7, the following analytical parameters are critical. The presence of free indoxyl (mono-acetate or deacetylated) is the primary impurity of concern, as it leads to high background noise.

HPLC Method for Purity Assessment

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.

- Detection: UV at 280 nm (Indole absorption) and 230 nm.
- Acceptance Criteria:
 - Main Peak (Diacetate): >98.0% area.[\[3\]](#)[\[4\]](#)
 - Impurity (Mono-acetate): <1.0%.[\[1\]](#)
 - Impurity (Free 6-Chloroindoxyl): <0.5% (Critical for low background).[\[1\]](#)

Troubleshooting Guide

Observation	Root Cause	Corrective Action
High Background (Pink buffer)	Spontaneous hydrolysis or poor quality substrate. [1]	Check HPLC purity. Ensure buffer pH is < 8.0. Use fresh stock.
No Staining	Enzyme inactivation or inhibitor presence. [1]	Avoid glutaraldehyde fixation. Check for esterase inhibitors (e.g., organophosphates) in the system.
Diffuse Staining	Slow oxidation allowing intermediate diffusion. [1]	Add oxidation catalyst (Ferri/Ferrocyanide) to precipitate the dye faster.

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